

# Application Notes and Protocols: Ru/C Mediated Dehydrogenation of Alcohols

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## Compound of Interest

Compound Name: Ruthenium carbon

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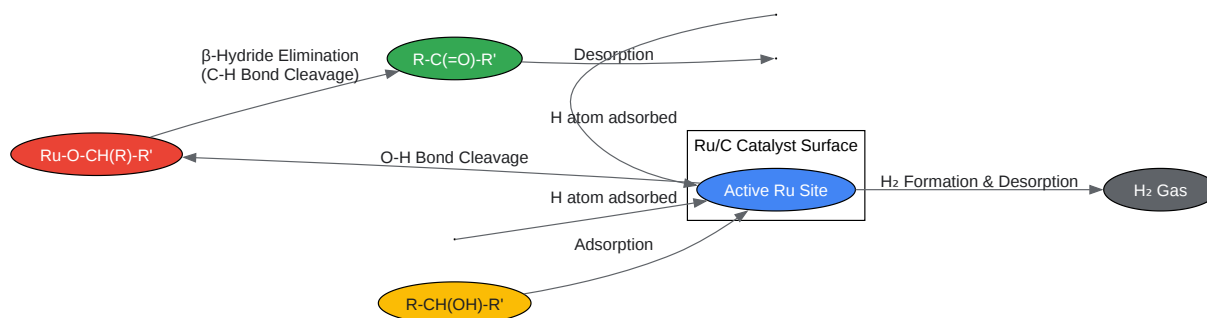
This document provides detailed application notes and experimental protocols for the ruthenium on carbon (Ru/C) mediated dehydrogenation of alcohols. This environmentally benign method offers a highly efficient route to synthesize aldehydes and ketones, crucial intermediates in the pharmaceutical and fine chemical industries. The process is characterized by its high atom economy, often proceeding without the need for external hydrogen acceptors and generating only hydrogen gas as a byproduct.

## Introduction

The oxidation of alcohols to carbonyl compounds is a fundamental transformation in organic synthesis. Traditional methods often rely on stoichiometric, and frequently toxic, oxidizing agents, leading to significant waste generation. Heterogeneous catalysis using supported noble metals, such as ruthenium on carbon (Ru/C), presents a sustainable alternative. Ru/C catalysts are particularly effective for the acceptorless dehydrogenation (AD) of a wide range of alcohols, including primary, secondary, benzylic, and aliphatic types. This process involves the removal of a hydrogen molecule from the alcohol, yielding the corresponding aldehyde or ketone. The reaction can often be performed under solvent-free conditions, further enhancing its green credentials.

## Reaction Mechanism and Pathway

The accepted mechanism for the heterogeneous Ru/C catalyzed acceptorless dehydrogenation of an alcohol involves several key steps on the surface of the ruthenium nanoparticles. The process begins with the adsorption of the alcohol onto an active ruthenium site. This is followed by the cleavage of the O-H bond, forming a ruthenium alkoxide intermediate and an adsorbed hydrogen atom. Subsequently, the C-H bond at the  $\alpha$ -carbon is broken in a  $\beta$ -hydride elimination step, leading to the formation of the carbonyl product and another adsorbed hydrogen atom. The carbonyl compound then desorbs from the catalyst surface. Finally, two adsorbed hydrogen atoms combine to form molecular hydrogen ( $H_2$ ), which is released, regenerating the active catalytic site for the next cycle.



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Caption: Proposed mechanism for Ru/C catalyzed acceptorless dehydrogenation of alcohols.

## Quantitative Data Summary

The following tables summarize the catalytic performance of Ru/C in the dehydrogenation of various alcohol substrates under different reaction conditions.

Table 1: Dehydrogenation of Benzylic Alcohols using Ru/C

| Entry | Substrate                  | Catalyst | Catalyst Loading (mol%) | Solvent | Temperature (°C) | Time (h) | Yield (%) | Reference           |
|-------|----------------------------|----------|-------------------------|---------|------------------|----------|-----------|---------------------|
| 1     | Benzyl alcohol             | 10% Ru/C | 5                       | Toluene | 110              | 6        | 95        | <a href="#">[1]</a> |
| 2     | 1-Phenylethanol            | 5% Ru/C  | 1.5                     | Toluene | 80               | 24       | >99       | <a href="#">[2]</a> |
| 3     | 1-Phenylethanol            | 5% Ru/C  | 3.0                     | Toluene | 80               | 10       | >99       | <a href="#">[2]</a> |
| 4     | 1-Phenylethanol            | 5% Ru/C  | 0.3                     | None    | 150              | 36       | >99       | <a href="#">[2]</a> |
| 5     | 1-(4-Methoxyphenyl)ethanol | 5% Ru/C  | 3.0                     | Toluene | 80               | 8        | >99       | <a href="#">[2]</a> |
| 6     | 1-(4-Chlorophenyl)ethanol  | 5% Ru/C  | 4.5                     | Toluene | 110              | 36       | >99       | <a href="#">[2]</a> |
| 7     | Benzhydrol                 | 10% Ru/C | 5                       | None    | 100              | 6        | 99        | <a href="#">[1]</a> |
| 8     | 9-Fluorenone               | 10% Ru/C | 5                       | None    | 100              | 3        | 96        | <a href="#">[1]</a> |

Table 2: Dehydrogenation of Aliphatic Alcohols using Ru/C

| Entry | Substrate        | Catalyst | Catalyst Loading (mol%) | Solvent | Temperature (°C) | Time (h) | Yield (%)            | Reference |
|-------|------------------|----------|-------------------------|---------|------------------|----------|----------------------|-----------|
| 1     | 2-Octanol        | 5% Ru/C  | 4.5                     | Toluene | 110              | 15       | >99                  | [2]       |
| 2     | Cyclohexanol     | 10% Ru/C | 5                       | None    | 160              | 24       | 77                   | [3]       |
| 3     | 1-Octanol        | 5% Ru/C  | 6.0                     | Toluene | 110              | 24       | 23 (complex mixture) | [2]       |
| 4     | Cinnamyl alcohol | 5% Ru/C  | 3.0                     | Toluene | 80               | 8        | >99                  | [2]       |

## Experimental Protocols

The following section provides detailed protocols for the preparation of a Ru/C catalyst and a general procedure for the dehydrogenation of alcohols.

### Protocol for Preparation of 5% Ru/C Catalyst

This protocol is adapted from the incipient wetness impregnation method.

Materials:

- Activated Carbon (high surface area, e.g., 800-1200 m<sup>2</sup>/g)
- Ruthenium(III) chloride hydrate (RuCl<sub>3</sub>·xH<sub>2</sub>O)
- Deionized water
- Drying oven

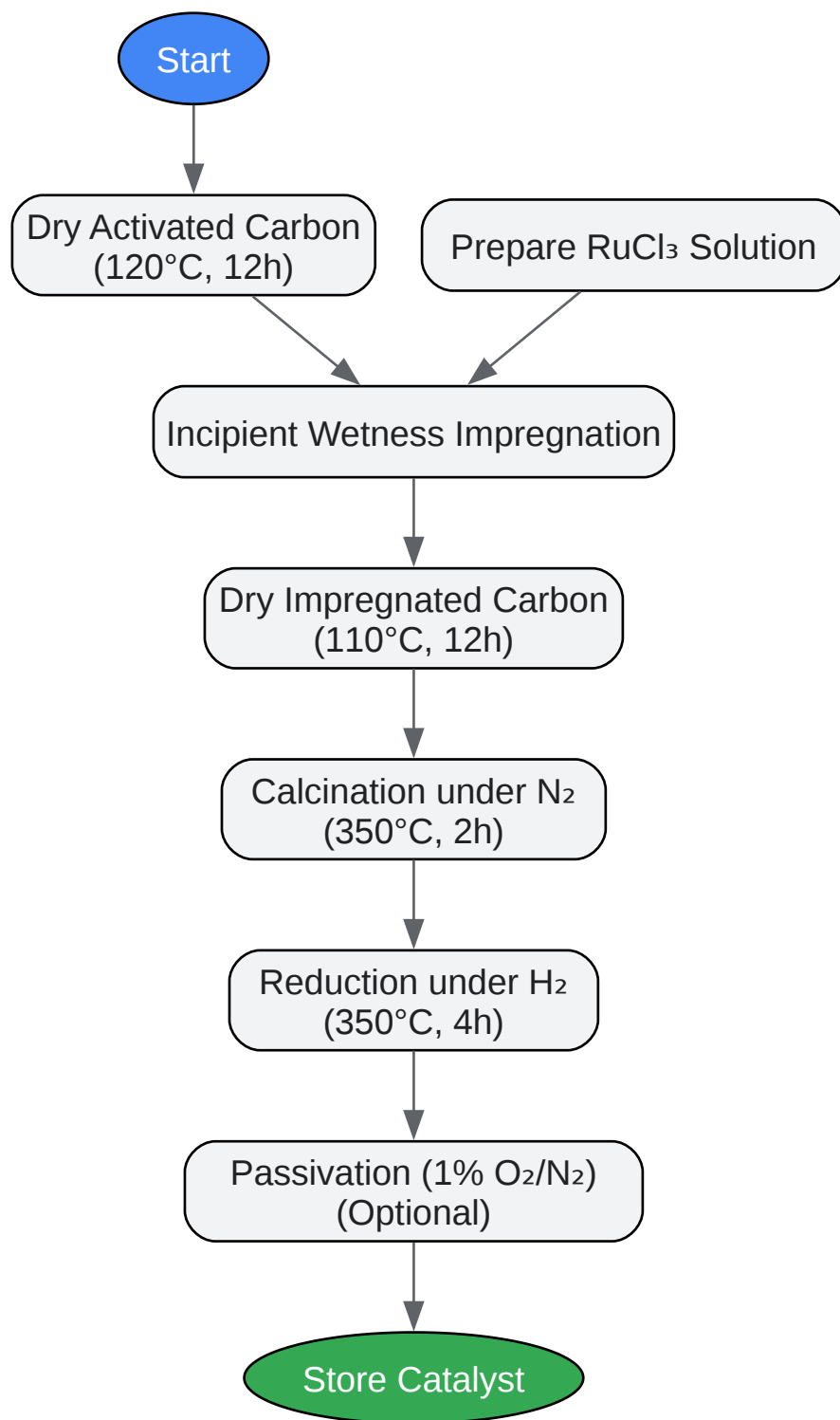
- Tube furnace with temperature controller
- Quartz tube
- Hydrogen gas (high purity)
- Nitrogen or Argon gas (high purity)

#### Procedure:

- Support Pre-treatment: Dry the activated carbon support in an oven at 120 °C for 12 hours to remove any adsorbed moisture.
- Precursor Solution Preparation: Calculate the required amount of  $\text{RuCl}_3 \cdot x\text{H}_2\text{O}$  to achieve a 5 wt% loading of Ru on the carbon support. Dissolve the calculated amount of  $\text{RuCl}_3 \cdot x\text{H}_2\text{O}$  in a minimal amount of deionized water to create a concentrated precursor solution. The volume of the solution should be equal to or slightly less than the pore volume of the carbon support.
- Impregnation: Add the precursor solution dropwise to the dried activated carbon while continuously mixing to ensure uniform distribution. Continue mixing until the support material appears uniformly moist.
- Drying: Dry the impregnated material in an oven at 110 °C for 12 hours.
- Calcination and Reduction:
  - Place the dried powder in a quartz tube inside a tube furnace.
  - Heat the sample under a flow of inert gas ( $\text{N}_2$  or Ar) to 350 °C at a ramp rate of 5 °C/min and hold for 2 hours.
  - Switch the gas flow to hydrogen ( $\text{H}_2$ ) and maintain the temperature at 350 °C for 4 hours to reduce the ruthenium precursor to metallic ruthenium nanoparticles.
  - Cool the sample to room temperature under an inert gas flow.
- Passivation (Optional but Recommended for Safety): To prevent rapid oxidation of the pyrophoric Ru nanoparticles upon exposure to air, the catalyst can be passivated. This is

typically done by flowing a mixture of 1% O<sub>2</sub> in N<sub>2</sub> over the catalyst at room temperature for 1-2 hours.

- Storage: Store the prepared Ru/C catalyst in a desiccator or under an inert atmosphere.



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Caption: Workflow for the preparation of a Ru/C catalyst.

## General Protocol for Acceptorless Dehydrogenation of Alcohols

This protocol describes a general procedure for the dehydrogenation of a secondary alcohol. The conditions can be optimized for specific substrates based on the data in Section 3.

Materials:

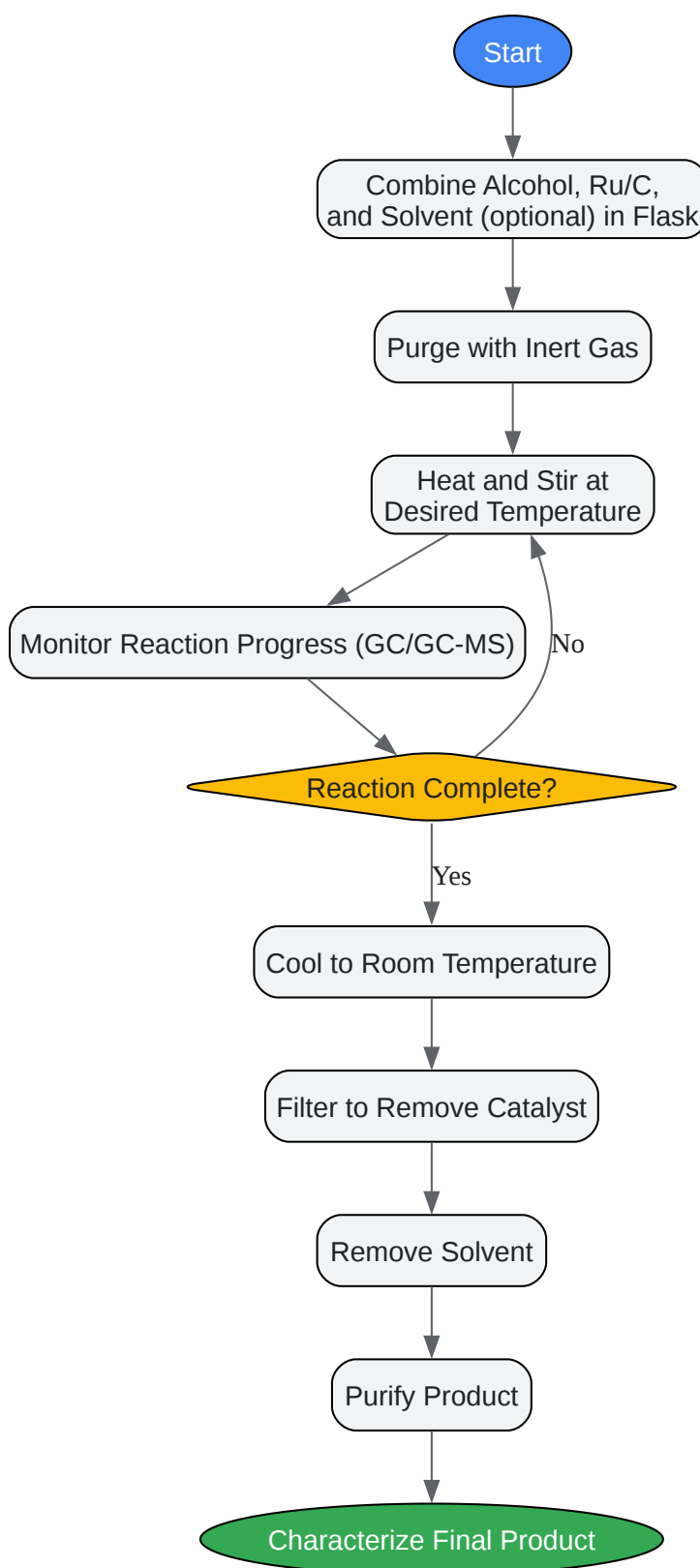
- Alcohol substrate (e.g., 1-phenylethanol)
- Ru/C catalyst (e.g., 5% Ru/C)
- Anhydrous toluene (if not solvent-free)
- Round-bottom flask or reaction vial
- Reflux condenser
- Magnetic stirrer and hotplate
- Inert atmosphere setup (Argon or Nitrogen)
- Gas chromatograph (GC) or GC-MS for reaction monitoring and analysis

Procedure:

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add the alcohol substrate (e.g., 1.0 mmol).
- **Catalyst Addition:** Add the Ru/C catalyst (e.g., 1.5 mol%, which would be a specific weight based on the substrate amount).
- **Solvent Addition (if applicable):** If the reaction is not solvent-free, add the desired amount of anhydrous solvent (e.g., 5 mL of toluene).

- Inert Atmosphere: Purge the reaction vessel with an inert gas (Argon or Nitrogen) for 5-10 minutes.
- Reaction: Heat the reaction mixture to the desired temperature (e.g., 80 °C) with vigorous stirring.
- Monitoring: Monitor the progress of the reaction by taking small aliquots at regular intervals and analyzing them by GC or GC-MS.
- Work-up:
  - Upon completion, cool the reaction mixture to room temperature.
  - If a solvent was used, dilute the mixture with a suitable organic solvent (e.g., ethyl acetate).
  - Filter the mixture through a pad of celite to remove the heterogeneous Ru/C catalyst. The catalyst can be washed with the solvent, dried, and potentially reused.
  - Remove the solvent from the filtrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by column chromatography or distillation, if necessary.





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Caption: General experimental workflow for alcohol dehydrogenation.

## Safety and Handling

- **Ru/C Catalyst:** Finely divided ruthenium on carbon can be pyrophoric, especially after reduction. Handle with care in an inert atmosphere or ensure it is properly passivated before exposure to air.
- **Hydrogen Gas:** Hydrogen is highly flammable. Ensure all reactions that evolve hydrogen are conducted in a well-ventilated fume hood, away from ignition sources.
- **Solvents:** Handle organic solvents with appropriate personal protective equipment (gloves, safety glasses) in a fume hood.
- **High Temperatures:** Use appropriate heating equipment and take precautions against thermal burns.

By following these protocols and considering the provided data, researchers can effectively utilize Ru/C catalysts for the efficient and sustainable dehydrogenation of a wide array of alcohols.

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## References

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